

Essential Safety and Operational Guidance for Handling 4-Bromo-2,6-diiodophenol

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Compound of Interest

Compound Name: 4-Bromo-2,6-diiodophenol

Cat. No.: B094749

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Disclaimer: A specific Safety Data Sheet (SDS) for **4-Bromo-2,6-diiodophenol** is not readily available. The following guidance is based on the hazard profiles of structurally similar halogenated phenols, such as 4-bromophenol, 4-bromo-2-iodophenol, and 4-bromo-3-iodophenol.^{[1][2][3][4]} It is imperative to treat **4-Bromo-2,6-diiodophenol** with a high degree of caution, assuming it possesses similar or potentially greater hazards.

This document provides essential safety protocols, personal protective equipment (PPE) requirements, and operational and disposal plans for researchers, scientists, and drug development professionals handling **4-Bromo-2,6-diiodophenol**.

Anticipated Hazard Profile

Based on related compounds, **4-Bromo-2,6-diiodophenol** is anticipated to be classified with the following hazards.^{[2][3][4][5][6]}

Hazard Classification	GHS Hazard Code	Description
Skin Irritation	H315	Causes skin irritation.[2][3][4][5]
Serious Eye Irritation	H319	Causes serious eye irritation.[2][3][4][5]
Respiratory Irritation	H335	May cause respiratory irritation.[2][3][5][6]
Harmful if Swallowed	H302	Harmful if swallowed.[2][6]
Toxic to Aquatic Life	H401/H411	Toxic to aquatic life, potentially with long-lasting effects.[2][6][7]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure through inhalation, skin, and eye contact.[1]

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and Face Shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over goggles, especially when there is a risk of splashing. ^[1]
Hands	Double Nitrile Gloves or Neoprene/Butyl Gloves	For incidental contact, double-gloving with nitrile gloves is recommended. For direct handling or potential splashes, heavy-duty neoprene or butyl rubber gloves should be worn. ^[1] Gloves must be inspected before use and changed immediately if contaminated. ^[1] ^[6] ^[7]
Body	Chemical-Resistant Laboratory Coat	A long-sleeved, fully buttoned lab coat is required. For procedures with a high risk of splashing, a chemical-resistant apron should be worn over the lab coat. ^[8]
Respiratory	Certified Chemical Fume Hood	All handling of solid and solutions of 4-Bromo-2,6-diiodophenol must be conducted in a certified chemical fume hood. ^[1] If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator with appropriate cartridges for organic vapors

and particulates should be used.^[2]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedures is crucial for the safe handling of **4-Bromo-2,6-diiodophenol**.^[1]

Preparation and Engineering Controls

- **Fume Hood Verification:** Before starting any work, ensure the chemical fume hood is certified and functioning correctly.^[1]
- **Designated Area:** Designate a specific area within the fume hood for handling **4-Bromo-2,6-diiodophenol** to contain potential contamination.^[1]
- **Assemble Materials:** Gather all necessary equipment, reagents, and waste containers within the fume hood before introducing the compound.^[1]
- **Emergency Equipment:** Locate the nearest emergency shower and eyewash station and ensure they are unobstructed and operational.^{[1][6]}

Handling the Compound

- **Donning PPE:** Put on all required PPE as detailed in the table above before entering the designated handling area.^[1]
- **Weighing and Transfer:** Carefully weigh and transfer solid **4-Bromo-2,6-diiodophenol** within the fume hood to avoid generating dust.^{[1][9]}
- **Solution Preparation:** If preparing a solution, slowly add the compound to the solvent to prevent splashing.^{[1][9]}
- **Container Sealing:** Keep all containers with **4-Bromo-2,6-diiodophenol** tightly sealed when not in use.^{[1][6]}

Post-Handling Procedures

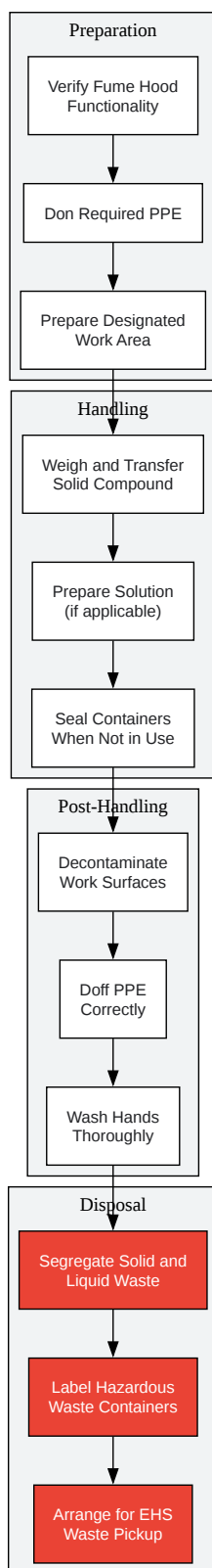
- Decontamination: Decontaminate all surfaces within the fume hood that may have come into contact with the compound.
- PPE Removal: Carefully remove PPE, avoiding contact with any potentially contaminated outer surfaces. Gloves should be removed last.^[1]
- Hand Washing: Thoroughly wash hands with soap and water after removing gloves.^[1]

Disposal Plan

Proper disposal of **4-Bromo-2,6-diiodophenol** and associated waste is critical to prevent harm to personnel and the environment.^[3]

- Waste Segregation: All solid waste contaminated with **4-Bromo-2,6-diiodophenol** (e.g., gloves, weigh boats, paper towels) must be collected in a designated, sealed, and clearly labeled hazardous waste container.^{[1][3]}
- Liquid Waste: Solutions containing **4-Bromo-2,6-diiodophenol** should be collected in a separate, sealed, and labeled hazardous waste container for halogenated organic compounds.^{[1][3]}
- Disposal: All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, in full compliance with local, state, and federal regulations for hazardous chemical waste.^{[1][3]} Do not pour this compound or its solutions down the drain.^{[1][2]}

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **4-Bromo-2,6-diiodophenol**.

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